

An In-depth Technical Guide to the Safe Handling of Dimethyl Ethylmalonate

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Compound of Interest

Compound Name: *Dimethyl ethylmalonate*

Cat. No.: *B1581162*

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Disclaimer: Comprehensive safety data specifically for **Dimethyl Ethylmalonate** (CAS 26717-67-9) is not readily available in the public domain. This guide has been meticulously compiled by synthesizing verified physicochemical properties of **dimethyl ethylmalonate** with safety, handling, and toxicological data from its closest structural analogs: diethyl ethylmalonate, dimethyl malonate, and diethyl malonate. This approach provides a conservative and cautious safety framework, essential for professionals in research and drug development. All recommendations should be supplemented by a thorough, organization-specific risk assessment before commencing any work.

Introduction: Understanding the Compound and the Imperative for Safety

Dimethyl ethylmalonate (CAS 26717-67-9), also known as dimethyl 2-ethylpropanedioate, is a malonic ester derivative.^{[1][2]} Its structure, featuring a central carbon substituted with an ethyl group and flanked by two methyl ester functionalities, makes it a valuable building block in organic synthesis, particularly in the pharmaceutical industry for creating complex molecular architectures.

The causality behind the stringent handling protocols for compounds like **dimethyl ethylmalonate** lies in their chemical reactivity and potential biological interactions. Malonic esters can undergo hydrolysis in the body to form their corresponding acids, which can have toxicological implications.^[3] Furthermore, as combustible liquids, they present physical hazards that necessitate careful management of the laboratory environment. This guide

provides a self-validating system of protocols, where understanding the chemical's properties informs every step of the handling process, from receipt to disposal.

Physicochemical and Hazard Profile

A foundational element of safe handling is a thorough understanding of the substance's intrinsic properties. The data below is a combination of specific information for **dimethyl ethylmalonate** and inferred hazard classifications from its close analogs.

Physicochemical Data

Property	Value	Source
CAS Number	26717-67-9	[1]
Molecular Formula	C ₇ H ₁₂ O ₄	[1]
Molecular Weight	160.17 g/mol	[1]
Appearance	Colorless liquid (inferred)	[4][5]
Density	1.066 g/mL at 20 °C	
Boiling Point	188-190 °C	
Flash Point	92 °C (197.6 °F) - closed cup	
Water Solubility	Likely low to immiscible (inferred from analogs)	[6]

Hazard Identification and Classification

While a complete GHS classification for **dimethyl ethylmalonate** is not available, data from suppliers and analogs allows for a conservative hazard assessment.[7]

- Physical Hazards:
 - Combustible Liquid (Category 4): Based on its flash point of 92°C, it is classified as a combustible liquid.[5] It can be ignited but requires preheating.[4] Vapors may form explosive mixtures with air and are heavier than air, potentially accumulating in low-lying areas.[4][8]

- Health Hazards (Inferred from Analogs):
 - Serious Eye Irritation (Category 2A): Direct contact is likely to cause serious eye irritation. [\[8\]](#)[\[9\]](#)
 - Skin Irritation (Category 2): May cause skin irritation upon prolonged or repeated contact. [\[9\]](#)
 - Respiratory Tract Irritation: Inhalation of vapors or mists may cause respiratory irritation. [\[6\]](#)[\[9\]](#)
 - Harmful if Swallowed/Inhaled/In Contact with Skin: Some analogs are classified as harmful, suggesting a cautious approach is warranted. [\[9\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is critical, prioritizing engineering controls and supplementing with appropriate PPE.

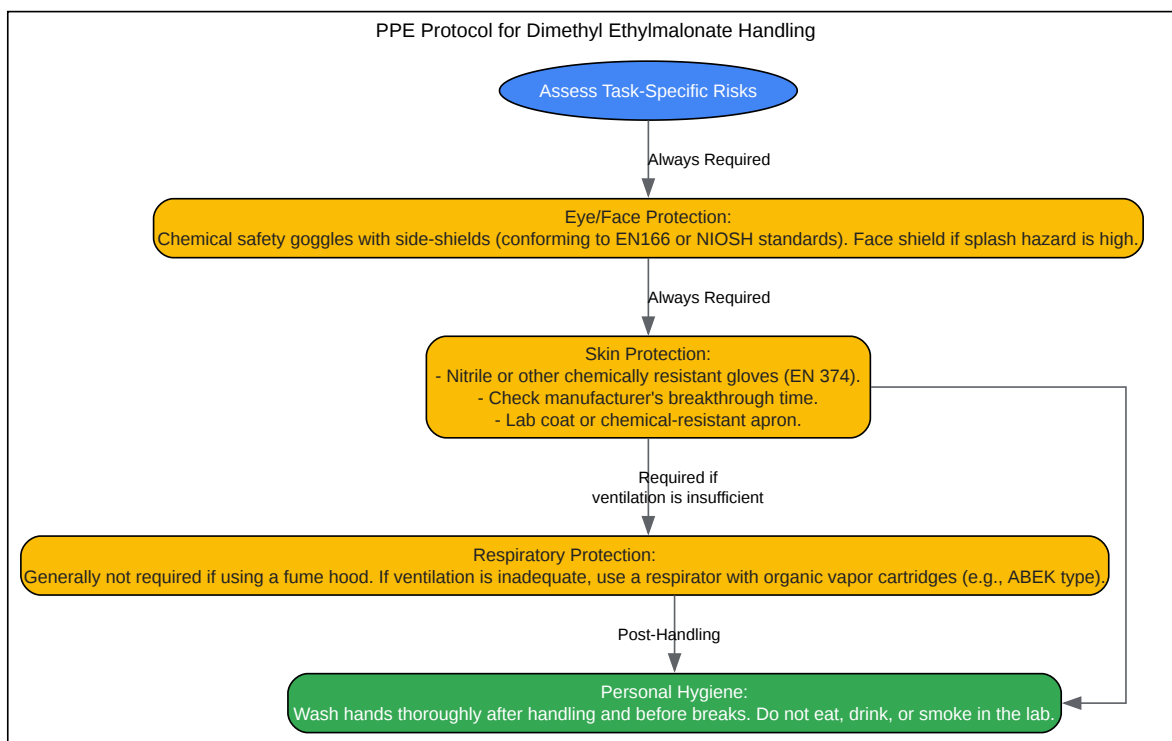
Engineering Controls

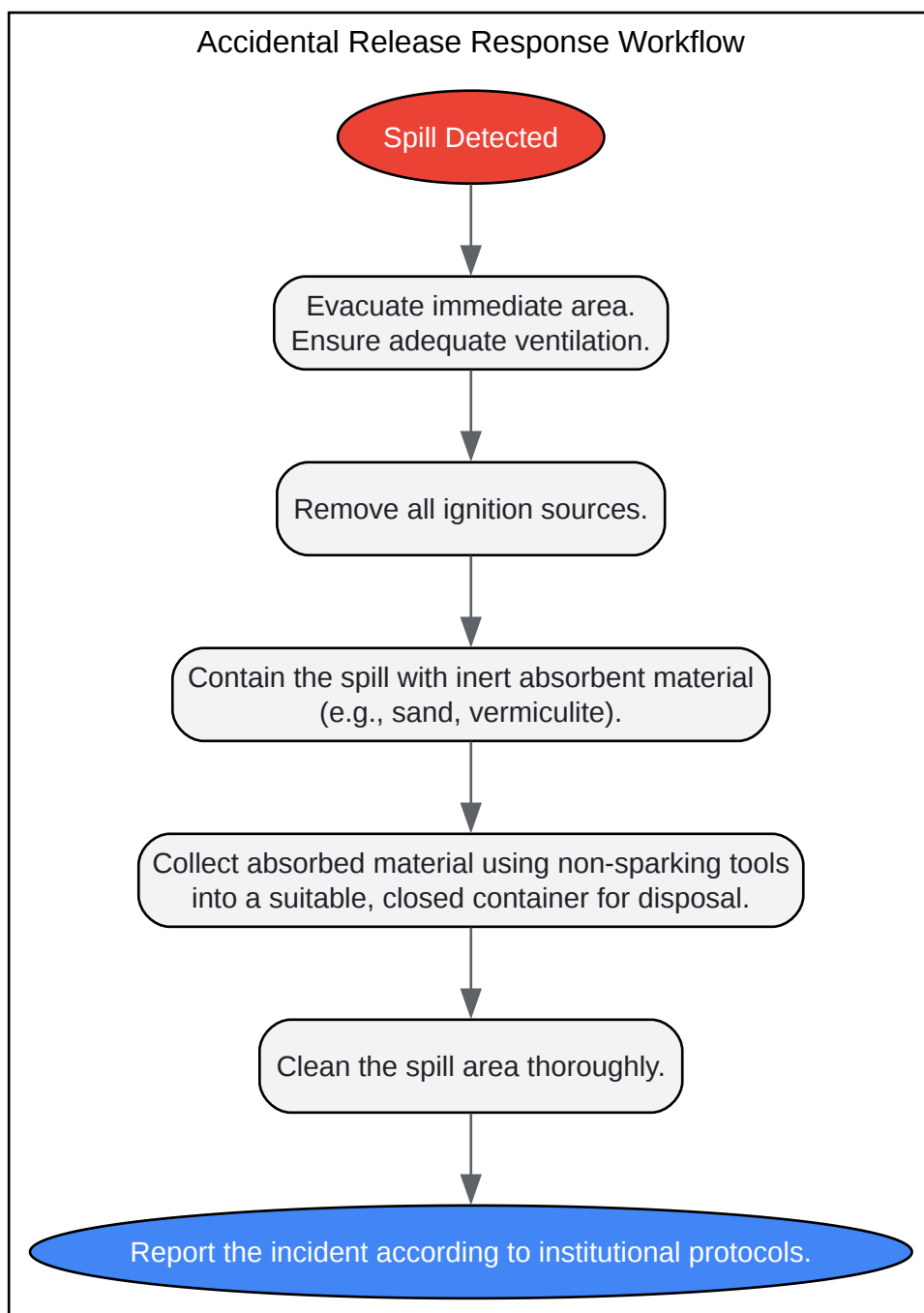
The primary directive is to minimize the generation of vapors and prevent their inhalation.

- Ventilation: All handling of **dimethyl ethylmalonate** should be conducted in a well-ventilated area. A system of local and general exhaust is recommended. [\[8\]](#)[\[9\]](#) For most applications, a certified chemical fume hood is mandatory.
- Ignition Source Control: Due to its combustible nature, all sources of ignition—open flames, hot surfaces, and sparks—must be strictly excluded from the handling area. [\[4\]](#)[\[8\]](#) Use of spark-proof tools and intrinsically safe electrical equipment is advised.

Personal Protective Equipment (PPE) Workflow

The selection and use of PPE is the final barrier between the researcher and the chemical. The following workflow ensures comprehensive protection.





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Phone: (601) 213-4426

Email: info@benchchem.com